Application Note: Rheological Analysis of Healon® for Viscoelasticity Determination

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Compound of Interest	
Compound Name:	Healon
Cat. No.:	B117162

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Introduction

Healon®, a sterile, pyrogen-free, viscoelastic preparation of a highly purified, non-inflammatory, high molecular weight fraction of sodium hyaluronate, is a widely used ophthalmic viscosurgical device (OVD) in cataract surgery.[1] Its efficacy in maintaining anterior chamber depth, protecting delicate intraocular tissues, and facilitating surgical maneuvers is directly attributable to its unique viscoelastic properties.[1] Rheology, the study of the flow and deformation of matter, provides a quantitative framework to characterize these properties, ensuring product quality, consistency, and surgical performance.

This application note details the protocols for the rheological analysis of **Healon**® to determine its key viscoelastic parameters, including viscosity, storage modulus (G'), and loss modulus (G''). Understanding these parameters is crucial for researchers, scientists, and drug development professionals in the comparative evaluation of OVDs and the development of new ophthalmic formulations. **Healon** is classified as a cohesive OVD, characterized by high molecular weight, long-chain sodium hyaluronate at a relatively low concentration.[2] This composition results in high viscosity at low shear rates, which is essential for creating and maintaining space within the anterior chamber of the eye.[2][3]

Key Viscoelastic Concepts

- Viscosity (η): A measure of a fluid's resistance to flow. For OVDs, viscosity is shear-rate dependent; it is high at low shear rates (e.g., maintaining space) and decreases at high shear rates (e.g., during injection). This is known as shear-thinning or pseudoplastic behavior.

- Storage Modulus (G'): Represents the elastic (solid-like) component of a viscoelastic material. It is a measure of the energy stored and recovered per cycle of deformation. A higher G' indicates greater elasticity and shape retention.

- Loss Modulus (G''): Represents the viscous (liquid-like) component. It is a measure of the energy dissipated as heat per cycle. A higher G'' indicates greater fluidity.

- Complex Viscosity (η^*): The overall resistance to flow in an oscillatory test, combining both viscous and elastic responses.

- Crossover Frequency: The frequency at which G' and G'' are equal. This point marks a transition from predominantly viscous to predominantly elastic behavior. For highly elastic materials like **Healon**, a crossover may not be observed within the typical frequency range of analysis.

Data Presentation

The rheological properties of **Healon**® are summarized in the tables below. Table 1 provides the steady-state shear viscosity at zero-shear rate, while Table 2 presents representative data from an oscillatory frequency sweep, illustrating the predominantly elastic nature of **Healon**®.

Parameter	Value	Reference
Zero-Shear Viscosity (η_0)	243 ± 5 Pa·s	[3]

Table 1: Steady-State Shear Viscosity of **Healon**® at 25°C. This value represents the viscosity at rest, crucial for maintaining the anterior chamber.

Frequency (Hz)	Storage Modulus (G') (Pa)	Loss Modulus (G'') (Pa)
0.1	> G''	(Value not explicitly stated)
1	> G''	(Value not explicitly stated)
10	> G''	(Value not explicitly stated)
100	> G''	(Value not explicitly stated)

Table 2: Representative Oscillatory Rheometry Data for **Healon**® at 25°C. For cohesive OVDs like **Healon**®, the storage modulus (G') is consistently higher than the loss modulus (G'') across the typical frequency range, indicating a predominantly elastic, gel-like behavior. A G'/G'' crossover is not typically observed.

Experimental Protocols

The following protocols are based on established methods for the rheological characterization of ophthalmic viscosurgical devices.

Steady Shear Viscosity Measurement

This experiment determines the viscosity of **Healon**® as a function of shear rate, demonstrating its shear-thinning properties.

Instrumentation:

- Rotational Rheometer (e.g., Anton Paar MCR302, TA Instruments Discovery HR-2)

- Parallel-plate geometry (e.g., PP25, 25 mm diameter) or Cone-plate geometry

- Peltier temperature control system

Methodology:

- Instrument Setup and Calibration:

  - Set the temperature to 25°C.

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- ○ Perform a zero-gap calibration.

- ○ Set the measurement gap to 0.5 mm for parallel-plate geometry.

- Sample Loading:

  - ○ Carefully place an adequate amount of **Healon**® onto the center of the lower plate, avoiding air bubbles.

  - ○ Lower the upper geometry to the set gap, ensuring the sample completely fills the gap and trimming any excess.

  - ○ Allow the sample to equilibrate at 25°C for 5 minutes.

- Measurement:

  - ○ Perform a steady-state shear rate sweep from 0.01 s^{-1} to 100 s^{-1}.

  - ○ Record the viscosity (η) as a function of shear rate ($\dot{\gamma}$).

- Data Analysis:

  - ○ Plot viscosity versus shear rate on a log-log scale.

  - ○ Determine the zero-shear viscosity (η_0) from the plateau in the low shear rate region.

Oscillatory Frequency Sweep

This experiment characterizes the viscoelastic properties (G' and G'') of **Healon**® as a function of frequency.

Instrumentation:

- Same as for steady shear viscosity measurement.

Methodology:

- Instrument Setup and Calibration:

Tech Support

- Same as for the steady shear viscosity measurement.

- Sample Loading and Equilibration:

  - Same as for the steady shear viscosity measurement.

- Determination of Linear Viscoelastic Region (LVER):

  - Perform a strain sweep (amplitude sweep) at a constant frequency (e.g., 1 Hz) to identify the range of strain where G' and G'' are independent of the applied strain. This ensures the subsequent frequency sweep is non-destructive.

- Measurement:

  - Select a strain value within the LVER (e.g., 1%).[4]

  - Perform a frequency sweep from 0.1 Hz to 100 Hz at the selected constant strain.

  - Record G' and G'' as a function of frequency.

- Data Analysis:

  - Plot G' and G'' versus frequency on a log-log scale.

  - Determine if a G'/G'' crossover occurs within the measured frequency range.

Visualizations

Caption: Experimental workflow for the rheological analysis of **Healon**®.
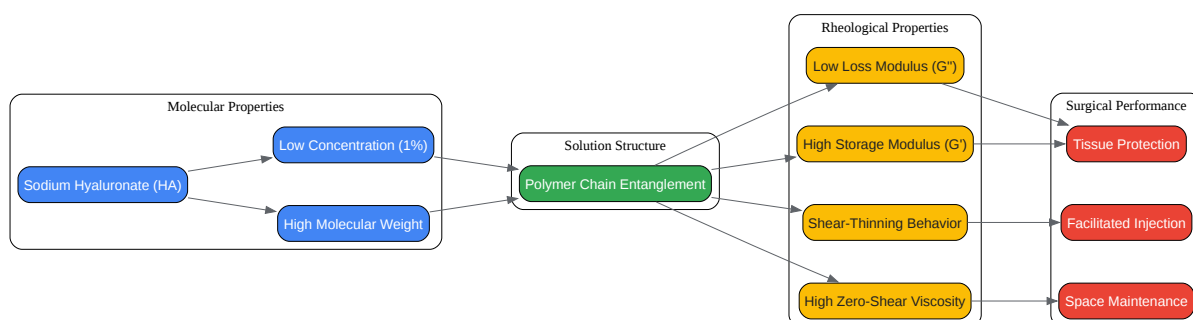
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Caption: Relationship between molecular properties and viscoelastic performance of **Healon**®.

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